

# Essential Safety and Logistics for Handling Dibenzoylmethane

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## Compound of Interest

Compound Name: Dibenzoylmethane

Cat. No.: B1670423

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This guide provides essential, immediate safety and logistical information for **Dibenzoylmethane**, including operational and disposal plans.

## Chemical and Physical Properties

Property	Value
Appearance	Light yellow crystalline powder[1]
Molecular Formula	C15H12O2
Molecular Weight	224.26 g/mol [2]
Melting Point	75 - 79 °C / 167 - 174.2 °F[3]
Boiling Point	219 - 221 °C / 426.2 - 429.8 °F @ 18 mmHg[3]
Solubility	Insoluble in water. Soluble in ether, chloroform, and aqueous sodium hydroxide.[1]

## Hazard Identification and Personal Protective Equipment (PPE)

**Dibenzoylmethane** may cause eye, skin, respiratory, and digestive tract irritation[4]. Some sources indicate it may also cause an allergic skin reaction[5][6]. The toxicological properties of



this material have not been fully investigated[4]. Therefore, adherence to proper safety protocols is crucial.

#### Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[4].
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure[4]. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact with the product[5][7].
Respiratory Protection	Use in a well-ventilated area[1]. If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary[4].

## Operational Plan for Handling Dibenzoylmethane

A systematic approach to handling **Dibenzoylmethane** will minimize exposure and ensure safety.

### 1. Pre-Operational Checks:

- Ensure that an eyewash station and safety shower are readily accessible[4].
- Verify that the work area is well-ventilated[1].
- Assemble and inspect all necessary PPE before handling the chemical.
- Keep the container tightly closed when not in use[4].

### 2. Handling Procedure:



- Minimize dust generation and accumulation[4].
- Avoid contact with eyes, skin, and clothing[4].
- Do not eat, drink, or smoke in the handling area[1].
- Wash hands thoroughly after handling[4].

### 3. Post-Handling:

- Clean up spills immediately, observing precautions in the Protective Equipment section[4].
- Store **Dibenzoylmethane** in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances like oxidizing agents[1][4].
- Remove and wash contaminated clothing before reuse[4].

## Disposal Plan

Proper disposal of **Dibenzoylmethane** and its waste is critical to prevent environmental contamination.

### 1. Waste Collection:

- For spills, vacuum or sweep up the material and place it into a suitable, labeled disposal container[4]. Avoid generating dusty conditions[4].

### 2. Disposal of Unused Product:

- Offer surplus and non-recyclable solutions to a licensed disposal company[5].
- Dispose of as unused product[5].

### 3. Contaminated PPE:

- Dispose of contaminated gloves and other disposable PPE after use in accordance with applicable laws and good laboratory practices[5][7].

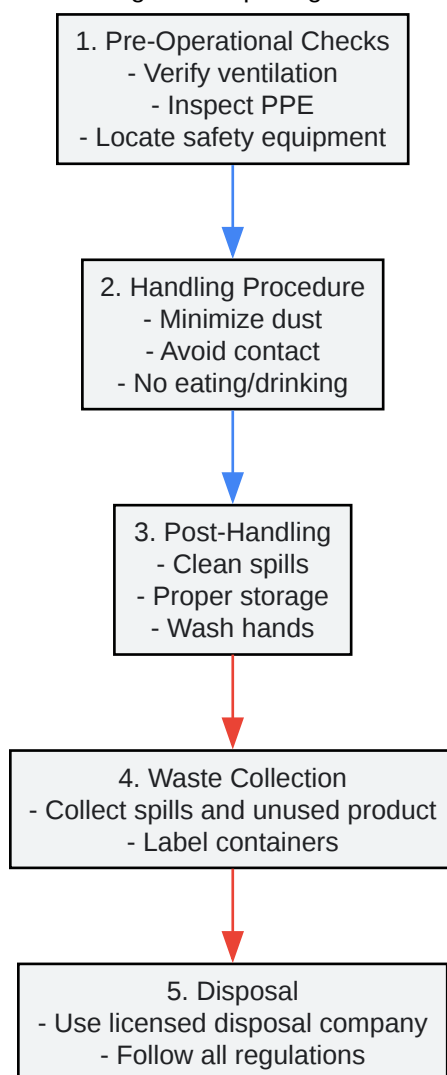
### 4. Regulatory Compliance:



- All waste must be handled in accordance with local, state, and federal regulations[1].
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste[4].

### Experimental Workflow for Handling and Disposal

#### Workflow for Handling and Disposing of Dibenzoylmethane



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Caption: Workflow for Handling and Disposal of **Dibenzoylmethane**.

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## References

- 1. szabo-scandic.com [szabo-scandic.com]
- 2. abmole.com [abmole.com]
- 3. fishersci.com [fishersci.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. echemi.com [echemi.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
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